

Isopropenyl Acetate: A Profile of its Chemical and Physical Properties

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Compound of Interest

Compound Name: *Isopropenyl acetate*

Cat. No.: *B045723*

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Isopropenyl acetate is an organic compound with the chemical formula $C_5H_8O_2$.^{[1][2]} It is the acetate ester of the enol tautomer of acetone and presents as a clear, colorless liquid with a fruity, ester-like odor.^{[1][2][3]} This compound serves as a significant commercial precursor in the production of acetylacetone and is also utilized in organic synthesis for preparing enol acetates of ketones and acetonides from diols.

The definitive CAS number for **isopropenyl acetate** is 108-22-5.^{[1][2][4]}

Physical and Chemical Data

A comprehensive summary of the key physical and chemical properties of **isopropenyl acetate** is presented in the table below.

Property	Value
Molecular Formula	C ₅ H ₈ O ₂ [1][2]
Molecular Weight	100.12 g/mol [1][2]
Appearance	Clear, colorless liquid[1][2][3]
Density	0.922 g/mL at 20 °C[2] 0.909 g/mL at 25 °C[2]
Boiling Point	94 °C[2][5]
Melting Point	< -50 °C[5]
Flash Point	8.5 °C to 19 °C[3][4][5]
Refractive Index	1.401 at 20 °C[3]
Solubility	Soluble in ethanol and acetone[1] Very soluble in ethyl ether[1] Water solubility: 3.25% by weight[1]
Odor	Fruity, ester-like[2][3]

Isopropenyl acetate is classified as a highly flammable liquid and should be handled with appropriate safety precautions.[3][4] It is stable under recommended storage conditions but may polymerize explosively when heated.[3] This chemical is also known to be an irritant to the eyes, skin, and respiratory system.[3][4]

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